

Comparing the toxicity of propylene, dipropylene, and tripropylene glycols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tripropylene glycol*

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An Objective Comparison of the Toxicological Profiles of Propylene Glycol, Dipropylene Glycol, and **Tripropylene Glycol**

This guide provides a comprehensive comparison of the toxicity of propylene glycol (PG), dipropylene glycol (DPG), and **tripropylene glycol** (TPG) for researchers, scientists, and drug development professionals. The information is supported by experimental data and presented in a clear, comparative format to facilitate informed decision-making in research and product development.

Executive Summary

Propylene glycol, dipropylene glycol, and **tripropylene glycol** are structurally related compounds with a wide range of applications in the pharmaceutical, cosmetic, and food industries. A thorough understanding of their toxicological profiles is essential for their safe use. All three glycols exhibit a low order of toxicity. Propylene glycol is the most extensively studied, with a very low acute oral toxicity. Dipropylene and **tripropylene glycol** also demonstrate low acute toxicity. None of the three are considered to be skin sensitizers, genotoxic, or carcinogenic. While propylene glycol can cause skin and eye irritation, it is generally mild and transient. Dipropylene and **tripropylene glycol** are also considered to be, at most, slight skin and eye irritants.

Quantitative Toxicity Data

The following tables summarize the key quantitative toxicity data for propylene glycol, dipropylene glycol, and **tripropylene glycol**.

Table 1: Acute Toxicity Data

Endpoint	Propylene Glycol	Dipropylene Glycol	Tripropylene Glycol
Oral LD50 (Rat)	20,000 - 33,500 mg/kg[1][2][3]	>13,000 - >5,000 mg/kg[4][5]	>2,000 - 3,000 mg/kg[6][7][8]
Dermal LD50 (Rabbit)	20,800 mg/kg[9]	>5,000 - >20,000 mg/kg[4][10]	>2,000 - >16,320 mg/kg[6][7]
Inhalation LC50 (Rat)	>44.9 mg/L (4h)[11]	No deaths at 6-8 g/m ³ [4][5]	>0.083 mg/L (8h)

Table 2: Repeated-Dose Toxicity

Endpoint	Propylene Glycol	Dipropylene Glycol	Tripropylene Glycol
Subchronic Oral NOAEL (Rat)	2,500 mg/kg/day (15 weeks)[12]	~6,200 mg/kg/day[4] [5]	200 mg/kg/day[3][4][5] [8]

Table 3: Skin and Eye Irritation

Endpoint	Propylene Glycol	Dipropylene Glycol	Tripropylene Glycol
Skin Irritation (Rabbit)	Essentially non- irritating to slightly irritating[1][2][11]	Slightly irritating[4][5]	Not irritating[13]
Eye Irritation (Rabbit)	Minimally to mildly irritating[2][9][11]	Slightly irritating[4][5]	Slightly irritating[13]

Table 4: Sensitization, Genotoxicity, and Carcinogenicity

Endpoint	Propylene Glycol	Dipropylene Glycol	Tripropylene Glycol
Skin Sensitization	Not a sensitizer[2][9][11]	Not a sensitizer[4][5]	Not a sensitizer[13]
Genotoxicity (Ames Test)	Negative[12]	Negative[12]	Negative[8]
Carcinogenicity	Not carcinogenic[2][9]	Not carcinogenic[12]	Not expected to be carcinogenic[13]

Table 5: Reproductive and Developmental Toxicity

Endpoint	Propylene Glycol	Dipropylene Glycol	Tripropylene Glycol
Reproductive Toxicity NOAEL (Mouse)	10,100 mg/kg/day[2]	No adverse effects observed[4]	1,000 mg/kg/day (Rat) [8]
Developmental Toxicity NOAEL	1,200 - 1,600 mg/kg/day (in multiple species)[9]	1,200 - 5,000 mg/kg/day (Rat, Rabbit)[4][5]	No adverse effects observed[8]

Experimental Protocols

Detailed methodologies for key toxicological assessments are outlined below, based on internationally recognized guidelines.

Acute Oral Toxicity (OECD 401/423)

The acute oral toxicity is determined by administering the test substance in a single dose or multiple doses over 24 hours to fasted experimental animals (typically rats).[13][14] The animals are observed for at least 14 days for signs of toxicity and mortality.[13] At the end of the observation period, surviving animals are euthanized and necropsied.[13] The LD50 (the dose that is lethal to 50% of the test population) is then calculated. The Acute Toxic Class Method (OECD 423) is a stepwise procedure using a smaller number of animals to classify the substance based on its acute toxicity.[14]

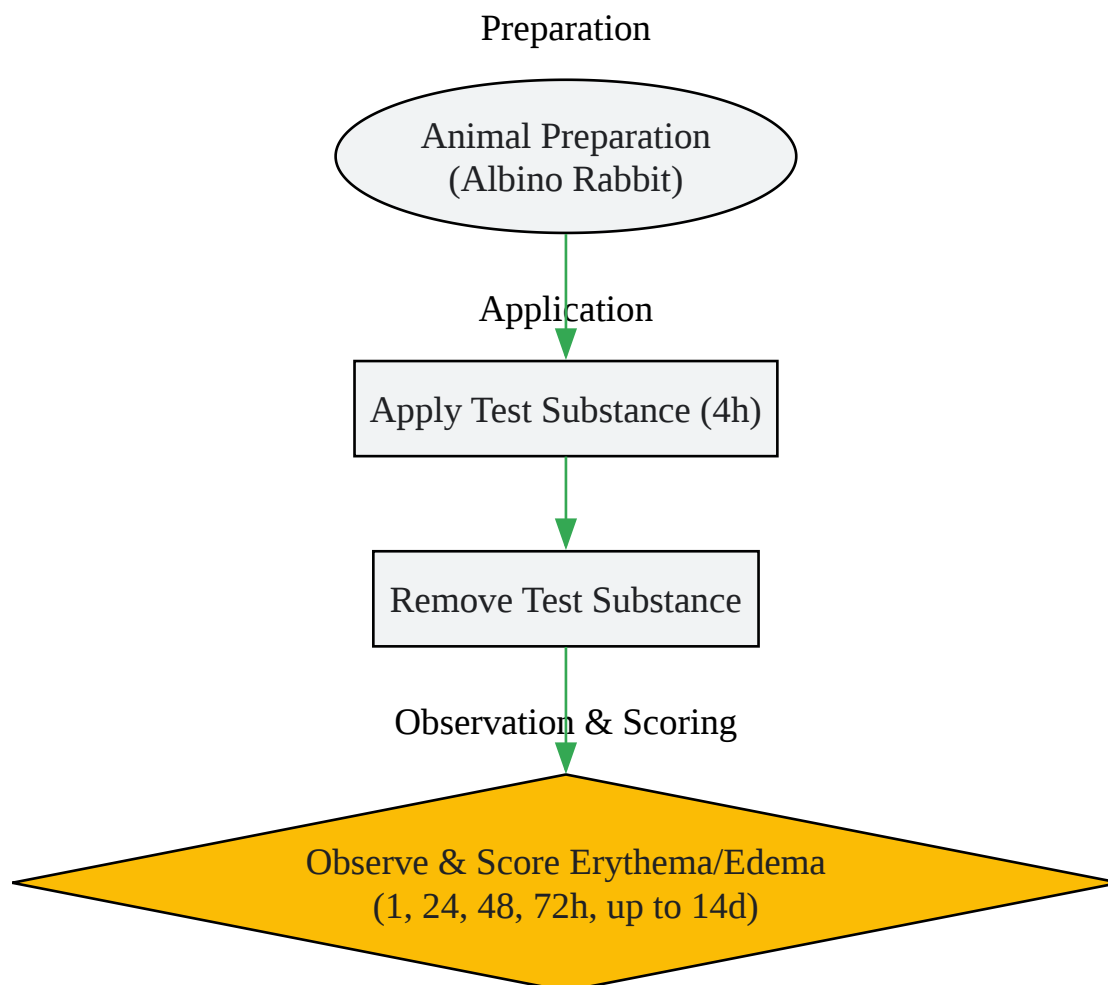


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Workflow for Acute Oral Toxicity Testing.

Acute Dermal Irritation/Corrosion (OECD 404)

This test evaluates the potential of a substance to cause irritation or corrosion to the skin. A single dose of the test substance is applied to a small area of the skin of an albino rabbit for a period of 4 hours.[2][7][15][16] Untreated skin on the same animal serves as a control.[2][7] The skin is then observed for signs of erythema (redness) and edema (swelling) at specific intervals over 14 days.[7][15] The severity of the skin reactions is scored to determine the irritation potential.[16]

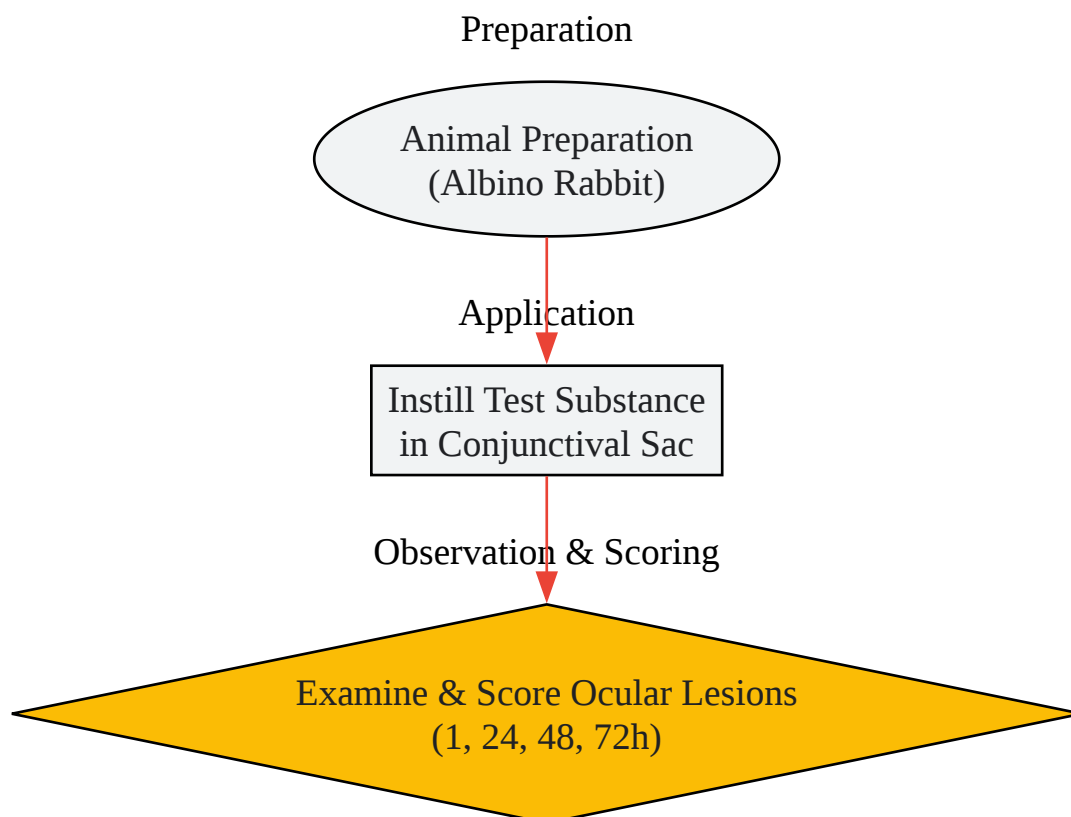


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Workflow for Acute Dermal Irritation/Corrosion Testing.

Acute Eye Irritation/Corrosion (OECD 405)

To assess the potential for a substance to cause eye irritation or corrosion, a single dose is applied into the conjunctival sac of one eye of an albino rabbit, with the other eye serving as a control.[17][18][19][20] The eyes are examined at 1, 24, 48, and 72 hours after application for signs of corneal opacity, iritis, and conjunctival redness and chemosis (swelling).[3][17][18] The severity of these lesions is scored to determine the irritation potential.[18]

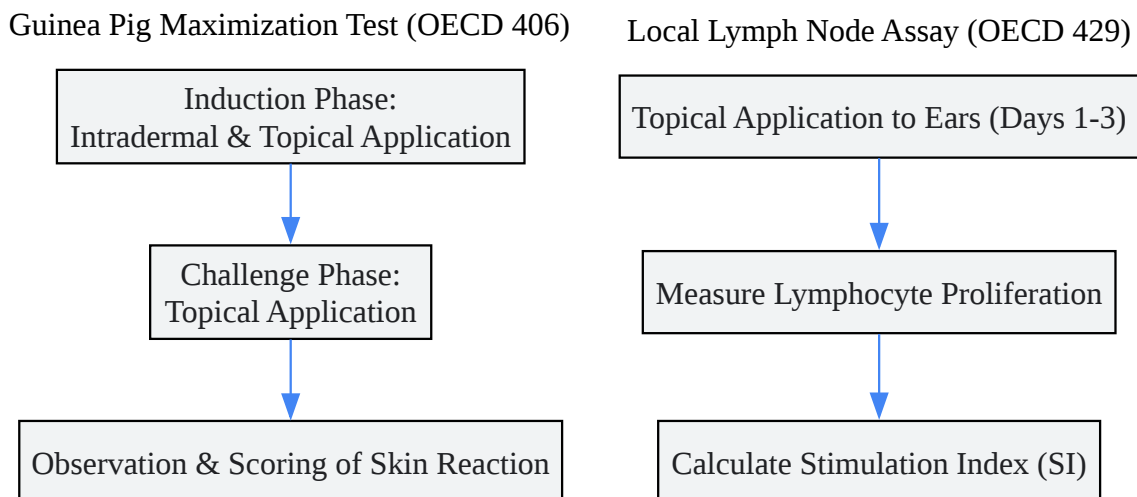


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Workflow for Acute Eye Irritation/Corrosion Testing.

Skin Sensitization (OECD 406 & 429)

Skin sensitization potential is assessed to determine if a substance can elicit an allergic contact dermatitis. The Guinea Pig Maximization Test (GPMT, OECD 406) involves an induction phase where the test substance is administered both intradermally with an adjuvant and topically to the skin of guinea pigs.[21][22][23][24] Following a rest period, a challenge patch is applied, and the skin reaction is observed and scored.[21][24] The Local Lymph Node Assay (LLNA, OECD 429) in mice is an alternative method that measures lymphocyte proliferation in the lymph nodes draining the site of application as an indicator of sensitization.[9][25][26][27]

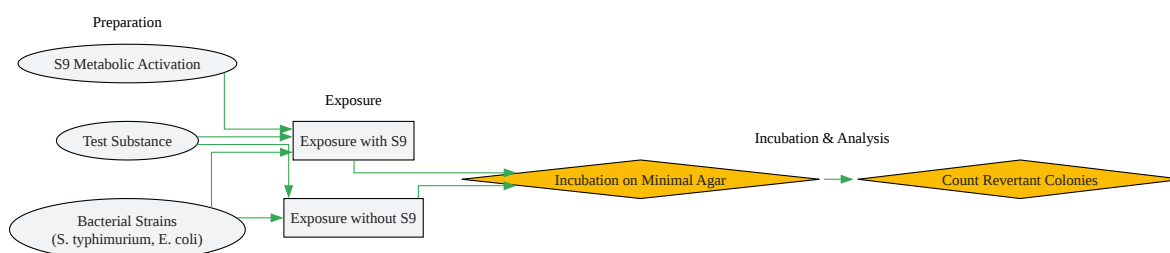


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Workflow for Skin Sensitization Testing.

Bacterial Reverse Mutation Test (Ames Test, OECD 471)

The Ames test is a widely used method to assess the mutagenic potential of a chemical.[11][28][29][30] It utilizes several strains of bacteria (*Salmonella typhimurium* and *Escherichia coli*) with mutations in genes required for histidine or tryptophan synthesis.[11][28] The bacteria are exposed to the test substance with and without a metabolic activation system (S9 mix).[28][29] If the substance is a mutagen, it will cause reverse mutations, allowing the bacteria to grow on a medium lacking the essential amino acid. The number of revertant colonies is counted as an indicator of mutagenicity.[11][29]

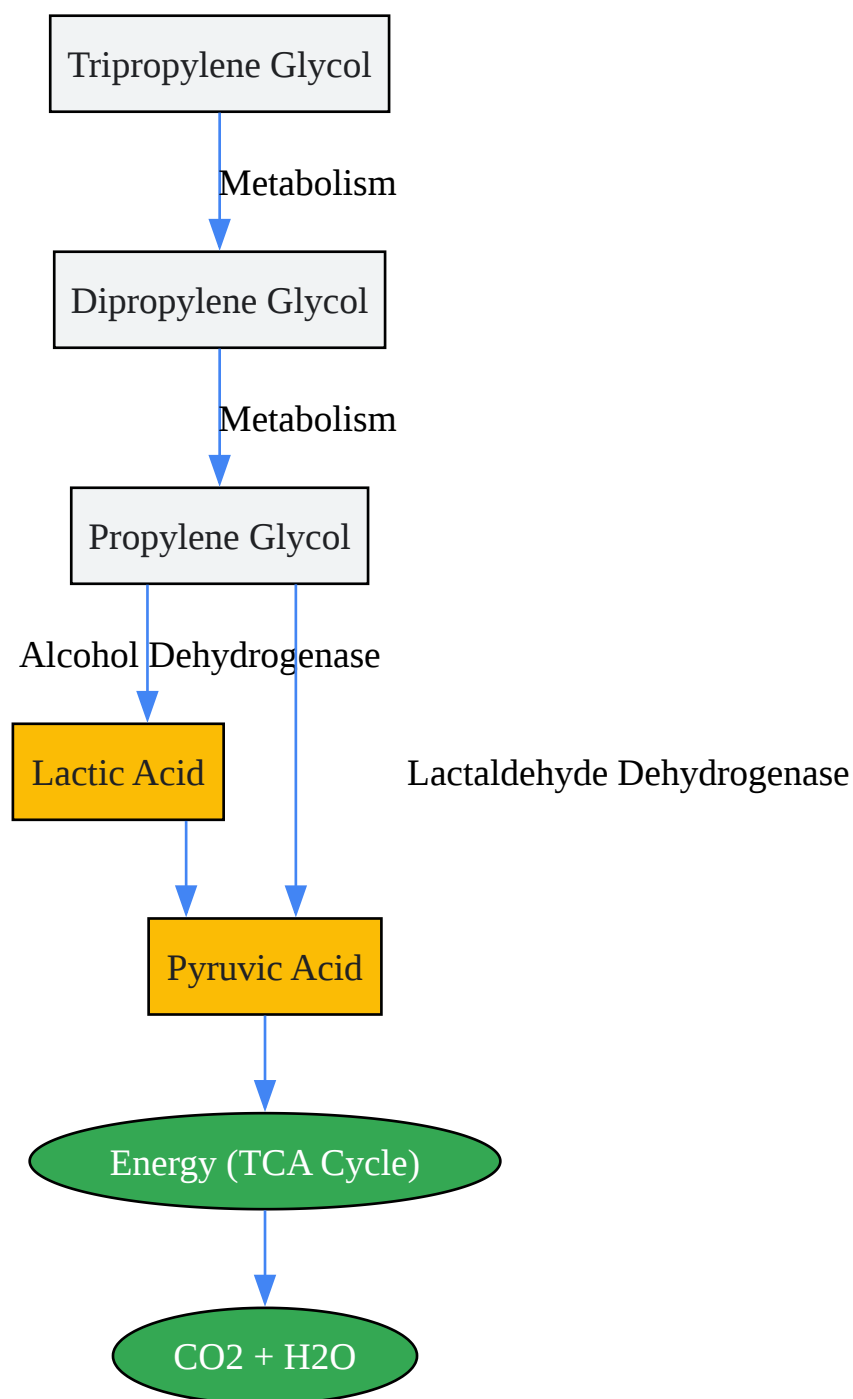


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Workflow for the Ames Test (OECD 471).

Metabolic Pathways

The metabolism of these glycols follows similar pathways. Propylene glycol is metabolized in the body to lactic acid and pyruvic acid, which are normal constituents of the carbohydrate metabolism pathway.[2][5] **Tripropylene glycol** is metabolized to dipropylene glycol and subsequently to propylene glycol, which then enters the same metabolic pathway.[4][31]



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Comparative Metabolic Pathway of Propylene Glycols.

Conclusion

Based on the available toxicological data, propylene glycol, dipropylene glycol, and **tripropylene glycol** all demonstrate a low toxicity profile. Propylene glycol, being the most

studied, has a well-established safety record. Dipropylene and **tripropylene glycol** are also considered safe for their intended uses, with their metabolic pathways ultimately leading to the same non-toxic endogenous substances as propylene glycol. The choice between these glycols for a specific application may therefore be guided by their physicochemical properties and specific formulation requirements rather than significant differences in their inherent toxicity.

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- To cite this document: BenchChem. [Comparing the toxicity of propylene, dipropylene, and tripropylene glycols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7909413#comparing-the-toxicity-of-propylene-dipropylene-and-tripropylene-glycols>]

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